

Core Topic: 4-[(4-Methylbenzyl)oxy]benzaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-[(4-Methylbenzyl)oxy]benzaldehyde

CAS No.: 66742-58-3

Cat. No.: B1268358

[Get Quote](#)

CAS Number: 66742-58-3[1][2][3]

This technical guide provides a comprehensive overview of **4-[(4-Methylbenzyl)oxy]benzaldehyde**, a valuable research chemical and building block in organic synthesis. The information is tailored for researchers, scientists, and professionals involved in drug development, with a focus on its chemical properties, synthesis, and potential applications.

Physicochemical and Computational Data

The fundamental properties of **4-[(4-Methylbenzyl)oxy]benzaldehyde** are summarized below. This data is essential for its handling, characterization, and use in experimental settings.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₄ O ₂	[1]
Molecular Weight	226.27 g/mol	[1][2]
Canonical SMILES	<chem>CC1=CC=C(C=C1)COC2=CC=C(C=C2)C=O</chem>	[2]
InChI	InChI=1S/C15H14O2/c1-12-2-4-14(5-3-12)11-17-15-8-6-13(10-16)7-9-15/h2-10H,11H2,1H3	[2]
Topological Polar Surface Area (TPSA)	26.3 Å ²	[1]
LogP	3.38652	[1]
Hydrogen Bond Acceptors	2	[1]
Hydrogen Bond Donors	0	[1]
Rotatable Bonds	4	[1]
Density	1.119 g/cm ³	[3]
Flash Point	173.3°C	[3]

Experimental Protocols: Synthesis

The synthesis of **4-[(4-Methylbenzyl)oxy]benzaldehyde** is typically achieved via a Williamson ether synthesis. The following protocol is based on analogous procedures for similar compounds.[4][5]

Reaction: Williamson Ether Synthesis

Materials:

- 4-Hydroxybenzaldehyde
- 4-Methylbenzyl bromide (or chloride)

- Cesium Carbonate (Cs_2CO_3) or Potassium Carbonate (K_2CO_3)
- N,N-Dimethylformamide (DMF) or Ethanol
- Diethyl ether or Ethyl acetate
- Water
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

- In a round-bottom flask, dissolve 4-hydroxybenzaldehyde (1.0 equivalent) in N,N-dimethylformamide (DMF).
- Add cesium carbonate (1.5 equivalents) to the solution.
- To this stirred mixture, add 4-methylbenzyl bromide (1.2 equivalents).
- Allow the reaction to stir at room temperature for 1-2 hours under an inert atmosphere (e.g., nitrogen). The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, add water to the reaction mixture to quench the reaction.
- Extract the organic product with diethyl ether or ethyl acetate.
- Wash the combined organic layers with water and then with a saturated sodium chloride solution.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography to yield **4-[(4-Methylbenzyl)oxy]benzaldehyde** as a pure compound.

A general workflow for the synthesis is depicted in the following diagram.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **4-[(4-Methylbenzyl)oxy]benzaldehyde**.

Applications in Drug Discovery and Development

While specific biological activities of **4-[(4-Methylbenzyl)oxy]benzaldehyde** are not extensively documented in the provided search results, its structural motifs are of significant interest in medicinal chemistry. The aldehyde functional group serves as a versatile handle for the synthesis of more complex molecules with potential therapeutic applications.

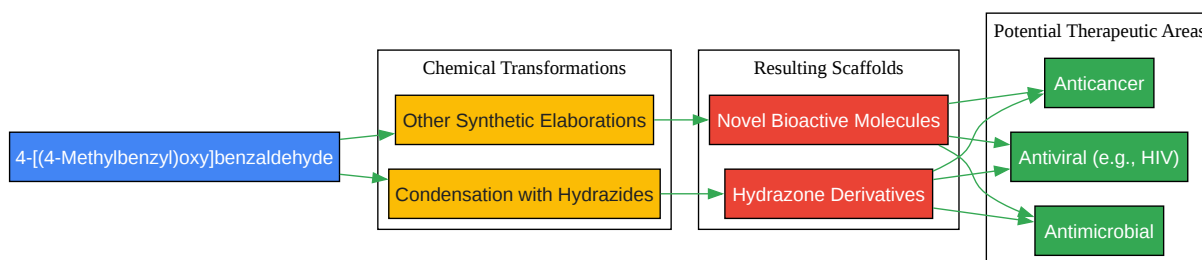
3.1. Synthesis of Hydrazone Derivatives

Hydrazones are a class of organic compounds characterized by the $>C=N-NH-C(=O)-$ structure. They are known to exhibit a broad spectrum of biological activities, making them a focal point in drug design and discovery.^{[6][7]} The aldehyde group of **4-[(4-Methylbenzyl)oxy]benzaldehyde** can readily undergo condensation reactions with hydrazides to form hydrazone derivatives.^{[6][8][9]} This opens a pathway to novel compounds for pharmacological screening.

3.2. Intermediate for Biologically Active Molecules

Structurally related benzyloxybenzaldehyde derivatives have been used as intermediates in the synthesis of non-nucleoside reverse transcriptase inhibitors (NNRTIs) for the treatment of HIV.^{[10][11]} The core structure of **4-[(4-Methylbenzyl)oxy]benzaldehyde** provides a scaffold that can be elaborated to target various biological pathways. The introduction of the 4-methylbenzyl group can influence the lipophilicity and binding interactions of the final molecule, potentially leading to improved pharmacokinetic and pharmacodynamic properties.

The logical relationship for its application in drug discovery is outlined below.



[Click to download full resolution via product page](#)

Caption: Logical pathway from the core compound to potential therapeutic applications.

Safety and Handling

According to the Material Safety Data Sheet (MSDS), **4-[(4-Methylbenzyl)oxy]benzaldehyde** should be handled in a well-ventilated area with appropriate personal protective equipment, including safety goggles and chemical-impermeable gloves.[3] It is important to avoid contact with skin and eyes and to prevent the formation of dust and aerosols.[3] Standard safety protocols for handling chemical reagents should be strictly followed. For detailed safety information, refer to the full MSDS from a certified supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemscene.com [chemscene.com]
- 2. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 3. chemicalbook.com [chemicalbook.com]

- 4. 4-[(2-METHYLBENZYL)OXY]BENZENECARBALDEHYDE synthesis - chemicalbook [chemicalbook.com]
- 5. Synthesis and Spectroscopy Characterizations of Some New Bis 1,3-thiazolidin-4-ones Derived from 4-hydroxybenzaldehyde Substrate – Oriental Journal of Chemistry [orientjchem.org]
- 6. Crystal structure of 4-[(4-methylbenzyl)oxy]-N'-(4-nitrobenzylidene)benzohydrazide: a new hydrazone derivative - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. journals.iucr.org [journals.iucr.org]
- 9. journals.iucr.org [journals.iucr.org]
- 10. 4-(Benzyloxy)benzaldehyde - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Core Topic: 4-[(4-Methylbenzyl)oxy]benzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1268358/docs#core-topic-4-4-methylbenzyl-oxy-benzaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)